

Technical Guide: Safety Precautions and Handling of 4-Fluorophenyl Isocyanate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *4-Fluorophenethyl isocyanate*

Cat. No.: B1336053

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. It is not a substitute for a formal risk assessment and the Safety Data Sheet (SDS) provided by the manufacturer. Always consult the most current SDS for the specific product you are using.

Introduction

4-Fluorophenyl isocyanate (CAS No. 1195-45-5) is a chemical intermediate used in the synthesis of various organic compounds, including pharmaceuticals and pesticides.^[1] It is a flammable liquid and vapor that is harmful if swallowed, in contact with skin, or if inhaled.^[2] This guide provides a comprehensive overview of the safety precautions and handling guidelines necessary for the safe use of 4-fluorophenyl isocyanate in a laboratory setting.

Hazard Identification and Classification

4-Fluorophenyl isocyanate is classified as a hazardous chemical.^[3] It is essential to understand its specific hazards to implement appropriate safety measures.

GHS Classification:

- Flammable liquids: Category 3^{[2][4]}
- Acute toxicity, Oral: Category 3 or 4^{[4][5]}

- Acute toxicity, Dermal: Category 4[2]
- Acute toxicity, Inhalation: Category 3 or 4[2][4]
- Skin irritation: Category 2[4]
- Serious eye irritation: Category 2A[2][4]
- Respiratory sensitization: Category 1[2]
- Skin sensitization: Category 1[2]
- Specific target organ toxicity - single exposure (Respiratory system): Category 3[4]

Signal Word: Danger[2]

Hazard Statements:

- H226: Flammable liquid and vapor.[2][5]
- H301 + H331: Toxic if swallowed or if inhaled.[4]
- H302: Harmful if swallowed.[2][5]
- H312: Harmful in contact with skin.[2][5]
- H315: Causes skin irritation.[4]
- H317: May cause an allergic skin reaction.[2][5]
- H319: Causes serious eye irritation.[2][5]
- H332: Harmful if inhaled.[2]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[2][5]
- H335: May cause respiratory irritation.[4]

The compound is also a lachrymator, meaning it can cause tearing.[2][6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of 4-fluorophenyl isocyanate is provided in the table below.

Property	Value
Molecular Formula	C ₇ H ₄ FNO
Molecular Weight	137.11 g/mol
Appearance	Clear light yellow to yellow-orange liquid[6]
Boiling Point	55 °C at 8 mmHg
Density	1.206 g/mL at 25 °C
Flash Point	53 °C - 60 °C (closed cup)[3]
Refractive Index	n _{20/D} 1.5141
Solubility	Insoluble in water[7]

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

4.1 Safe Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][7]
- Avoid all personal contact, including inhalation of vapors or mist.[6]
- Wear appropriate personal protective equipment (PPE), including gloves, goggles, and a lab coat.[1]
- Use explosion-proof electrical, ventilating, and lighting equipment.[8]
- Use only non-sparking tools.[8]
- Take precautionary measures against static discharge.[8]

- Keep away from heat, sparks, open flames, and hot surfaces.[2]
- Wash hands thoroughly after handling.[8]
- Do not eat, drink, or smoke when using this product.[8]
- Isocyanates can react with water to form carbon dioxide gas, which can cause sealed containers to rupture.[6]

4.2 Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][7]
- Recommended storage temperature is 2-8°C (refrigerated).[3]
- Store under an inert gas.[4]
- Keep away from sources of ignition.[7]
- Store away from incompatible materials such as strong oxidizing agents, acids, strong bases, amines, alcohols, and water.[6][7]

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment are essential to prevent exposure.

5.1 Engineering Controls:

- Facilities should be equipped with an eyewash station and a safety shower.[6]
- Use local exhaust ventilation to keep airborne concentrations low.[6]

5.2 Personal Protective Equipment (PPE):

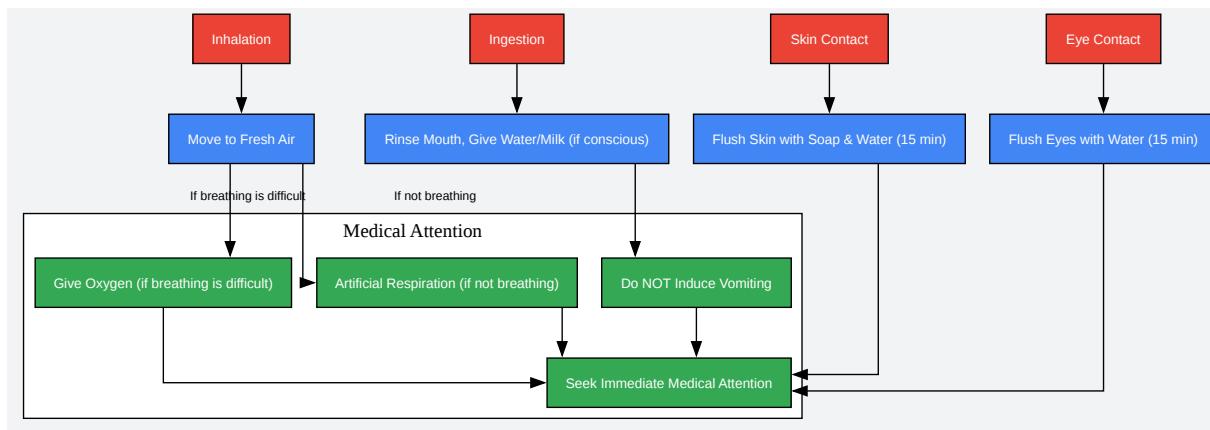
- Eye/Face Protection: Wear chemical splash goggles and a face shield.[6]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[6]

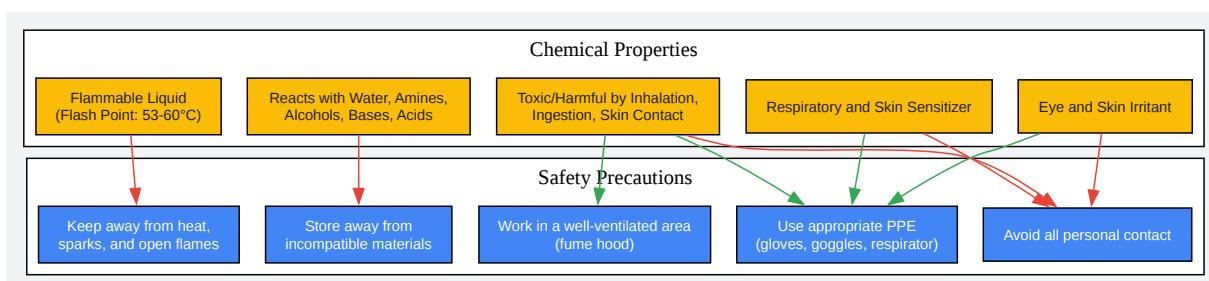
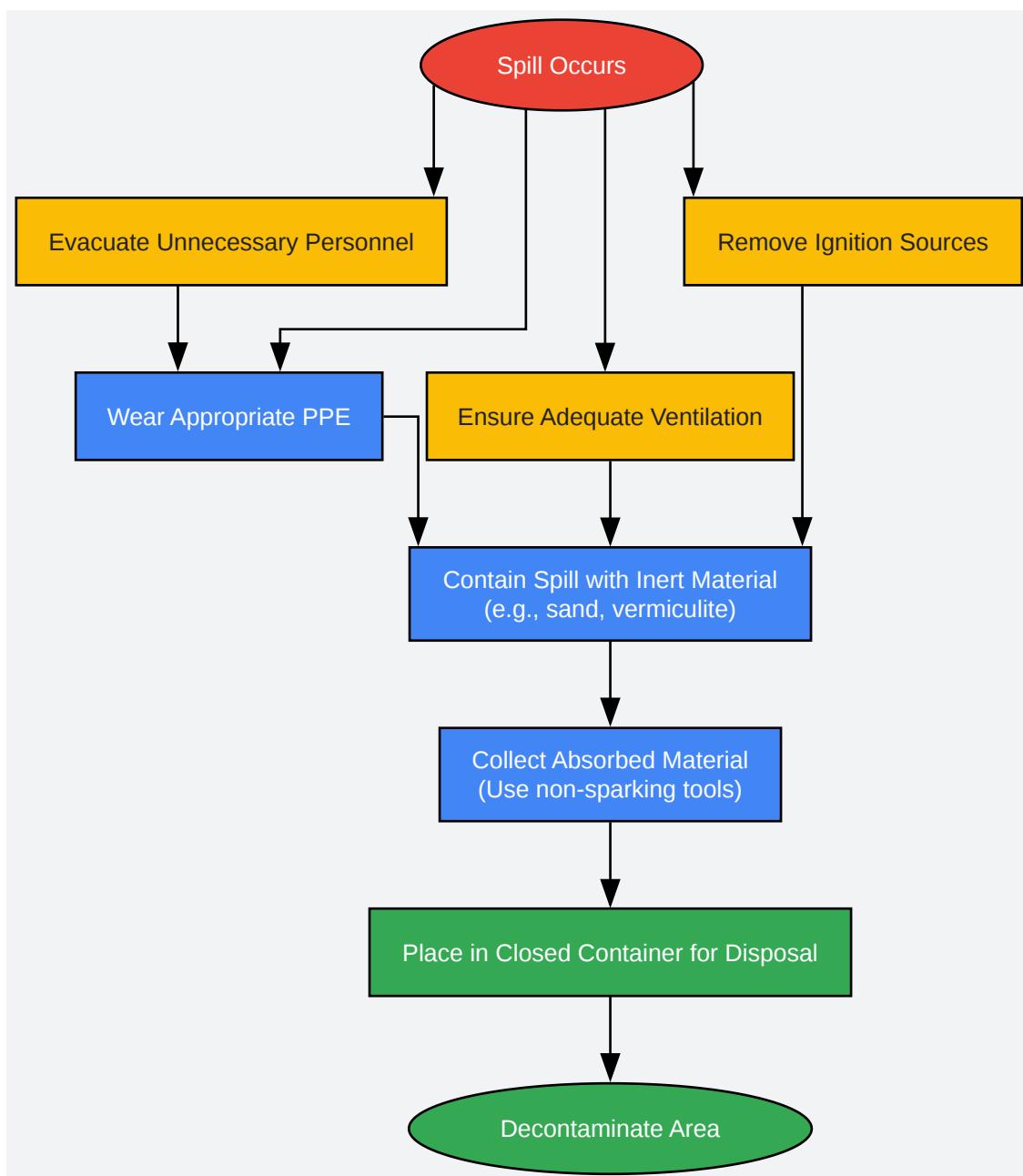
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.[6]
Follow OSHA respirator regulations.

First Aid Measures

In case of exposure, immediate medical attention is required.[6] The following first aid procedures should be followed.

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid immediately.[6][7]
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[6][7] Obtain medical aid.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][7] Get medical aid immediately.[6]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[6][7]





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- To cite this document: BenchChem. [Technical Guide: Safety Precautions and Handling of 4-Fluorophenyl Isocyanate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1336053#safety-precautions-and-handling-guidelines-for-4-fluorophenethyl-isocyanate>]

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